

A Comprehensive Technical Guide to 1,3-Dibenzylurea

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Compound of Interest

Compound Name: 1,3-Dibenzylurea

Cat. No.: B110378

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,3-Dibenzylurea**, a versatile compound with applications in organic synthesis and potential biological activities. This document consolidates key information on its nomenclature, chemical and physical properties, and its emerging role in pharmaceutical research.

Synonyms and Alternative Names

1,3-Dibenzylurea is known by several alternative names in scientific literature and chemical databases. A comprehensive list of these synonyms is provided below to aid in literature searches and material procurement.

- N,N'-Dibenzylurea[1][2][3]
- Urea, N,N'-bis(phenylmethyl)-[1][3]
- sym-Dibenzylurea[1][3]
- 1,3-bis(benzyl)urea[4][5][6]
- 1,3-bis(phenylmethyl)urea[4][5][6]
- NSC 408007[1][3][5]

- Lacosamide Impurity C[3][6]

The definitive identifier for this compound is its CAS (Chemical Abstracts Service) number: 1466-67-7.[1][2][4][7]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1,3-Dibenzylurea** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₆ N ₂ O	[1][2][4][7]
Molecular Weight	240.30 g/mol	[1][4][7]
Appearance	White to Off-White Solid/Crystalline Solid	[3][6]
Boiling Point	476.9 °C at 760 mmHg	[1][4]
Flash Point	191.6 °C	[1][4]
Density	1.121 g/cm ³	[1][4]
Solubility	Soluble in organic solvents like ethanol and acetone; low solubility in water. Slightly soluble in DMSO and Methanol.	[3][6]
Storage	Sealed in a dry place at room temperature.	[1][4][8]

Role in Research and Development

1,3-Dibenzylurea is a valuable molecule in the field of drug discovery and development. It has been investigated for a range of biological activities and serves as a key intermediate in the synthesis of various organic compounds.

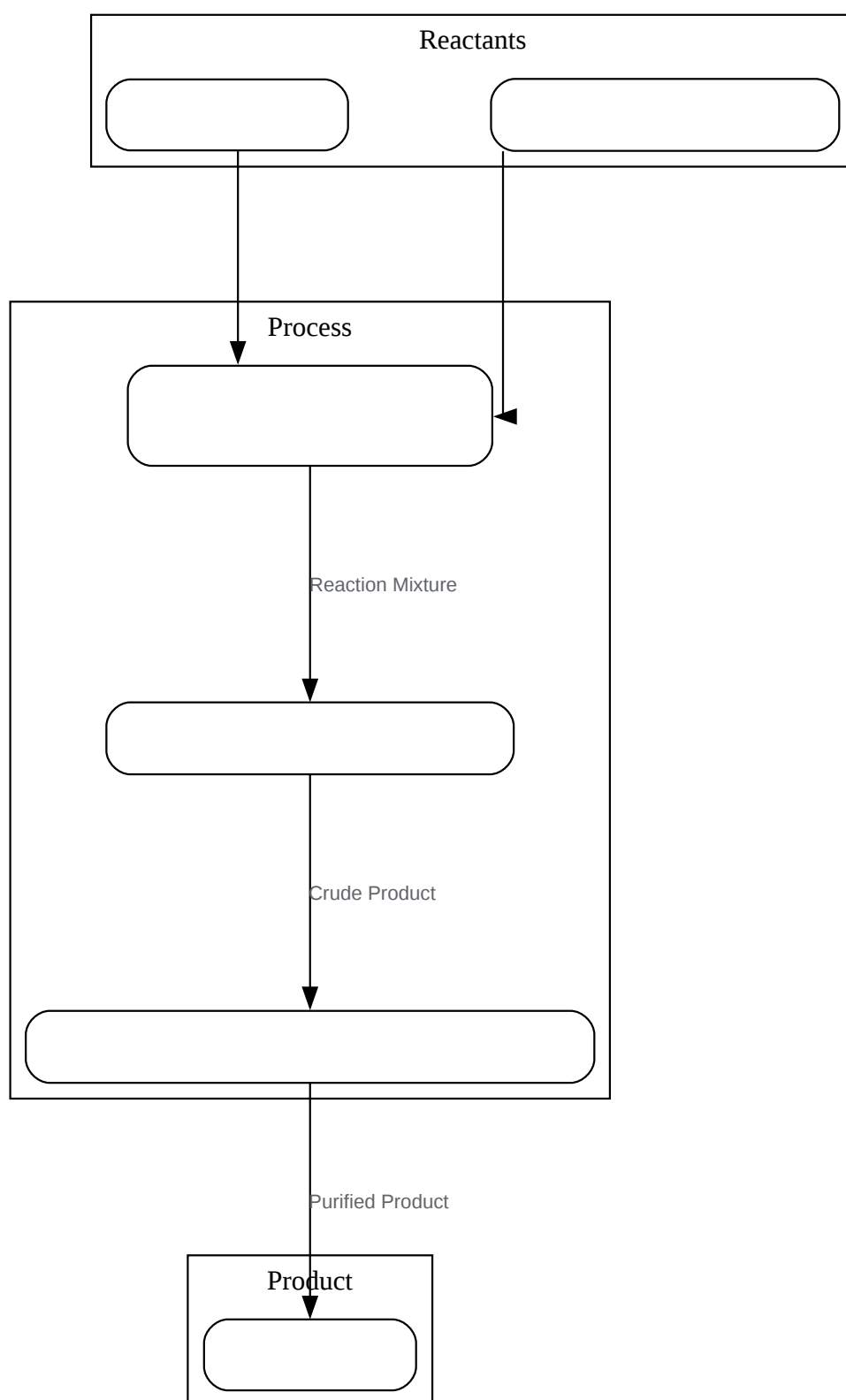
Recent studies have highlighted its potential as an inhibitor of soluble epoxide hydrolase (sEH), an enzyme implicated in inflammatory processes.[9] Furthermore, derivatives of **1,3-Dibenzylurea** have demonstrated analgesic properties in a dose-dependent manner and have been shown to inhibit the production of pro-inflammatory cytokines such as TNF-alpha and IL-2.[9] The compound has also been identified in the roots of medicinal plants like *Moringa oleifera* and *Pentadiplandra brazzeana*. [9]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and application of **1,3-Dibenzylurea** are proprietary and vary between research groups, a generalized synthetic approach is outlined below. This workflow is based on common organic chemistry principles for the formation of ureas.

General Synthesis Workflow

The synthesis of **1,3-Dibenzylurea** can be achieved through the reaction of benzylamine with a carbonyl source. A common method involves the use of phosgene or a phosgene equivalent.

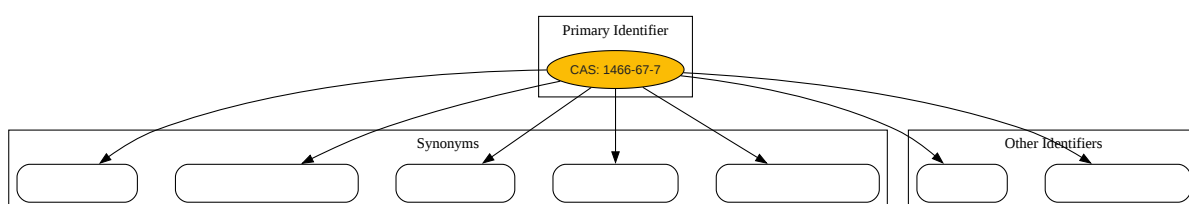


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Caption: Generalized workflow for the synthesis of **1,3-Dibenzylurea**.

Logical Relationship of Synonyms

The various synonyms and identifiers for **1,3-Dibenzylurea** are interconnected, with the CAS number serving as the central, unambiguous identifier. The following diagram illustrates this relationship.



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Caption: Relationship between the CAS number and various synonyms for **1,3-Dibenzylurea**.

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References

- 1. lookchem.com [lookchem.com]
- 2. 1,3-Dibenzylurea | 1466-67-7 [sigmaaldrich.com]
- 3. CAS 1466-67-7: N,N'-Dibenzylurea | CymitQuimica [cymitquimica.com]
- 4. lookchem.com [lookchem.com]
- 5. Page loading... [wap.guidechem.com]

- 6. 1,3-dibenzylurea | 1466-67-7 [chemicalbook.com]
- 7. CAS 1466-67-7 | 1,3-Dibenzyl-urea - Synblock [synblock.com]
- 8. 1466-67-7|1,3-Dibenzylurea|BLD Pharm [bldpharm.com]
- 9. Urea, N,N'-bis(phenylmethyl)- | 1466-67-7 | Benchchem [benchchem.com]
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